

An In-depth Technical Guide to the Physicochemical Properties of Dibenzosuberone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibenzosuberone*

Cat. No.: *B195587*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Dibenzosuberone**, a key intermediate in pharmaceutical synthesis. The following sections detail its melting point, boiling point, and solubility, supported by established experimental methodologies.

Physicochemical Data of Dibenzosuberone

The quantitative data for the melting point, boiling point, and solubility of **Dibenzosuberone** are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Melting Point	31 - 34 °C	at 0.4 hPa / 0.3 mmHg
	32 - 34 °C[1][2][3]	
	32 °C[4]	
Boiling Point	148 °C[5]	
147 - 149 °C	at 0.3 mmHg	in water at 20 °C
191 - 194 °C	at 7 hPa	
378.3 °C	at 760 mmHg	
Solubility	0.03 g/L	
Insoluble	in water	

Experimental Protocols

The following sections describe detailed methodologies for the determination of the key physicochemical properties of a solid compound like **Dibenzosuberone**.

1. Melting Point Determination

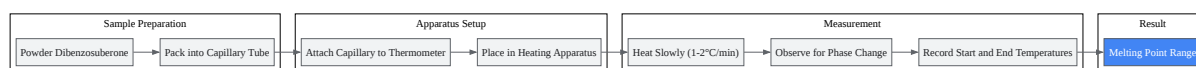
The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. It is a critical indicator of purity, with pure crystalline compounds typically exhibiting a sharp melting range of 0.5-1.0°C. Impurities tend to lower and broaden the melting point range. The capillary tube method is a standard procedure for accurate melting point determination.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of finely powdered **Dibenzosuberone** is introduced into a capillary tube, which is sealed at one end. The tube is then tapped gently to pack the sample to a height of about 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating apparatus,

such as a Thiele tube or a modern digital melting point apparatus (e.g., Mel-Temp). The heating medium is typically silicone oil or a metal block.

- **Heating and Observation:** The apparatus is heated gradually. An initial rapid heating can be used to determine an approximate melting point. Subsequently, a new sample is heated slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.



[Click to download full resolution via product page](#)

Workflow for Melting Point Determination.

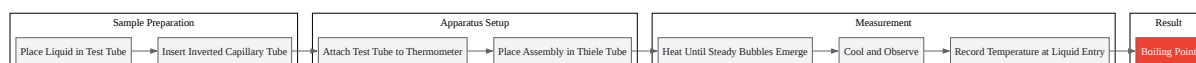
2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For substances that may decompose at their atmospheric boiling point, the boiling point is often determined under reduced pressure.

Methodology: Thiele Tube Method (for small quantities)

- **Sample Preparation:** A small amount (a few milliliters) of liquid **Dibenzosuberone** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end downwards.
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point liquid like mineral oil. The Thiele tube is designed to ensure uniform heating by convection currents.

- **Heating and Observation:** The side arm of the Thiele tube is heated gently. As the temperature rises, the air trapped in the capillary tube will escape, forming a stream of bubbles. Heating is continued until a steady stream of bubbles emerges from the capillary tube.
- **Data Recording:** The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid just begins to be drawn back into the capillary tube is recorded as the boiling point. The atmospheric pressure should also be recorded.



[Click to download full resolution via product page](#)

Workflow for Boiling Point Determination.

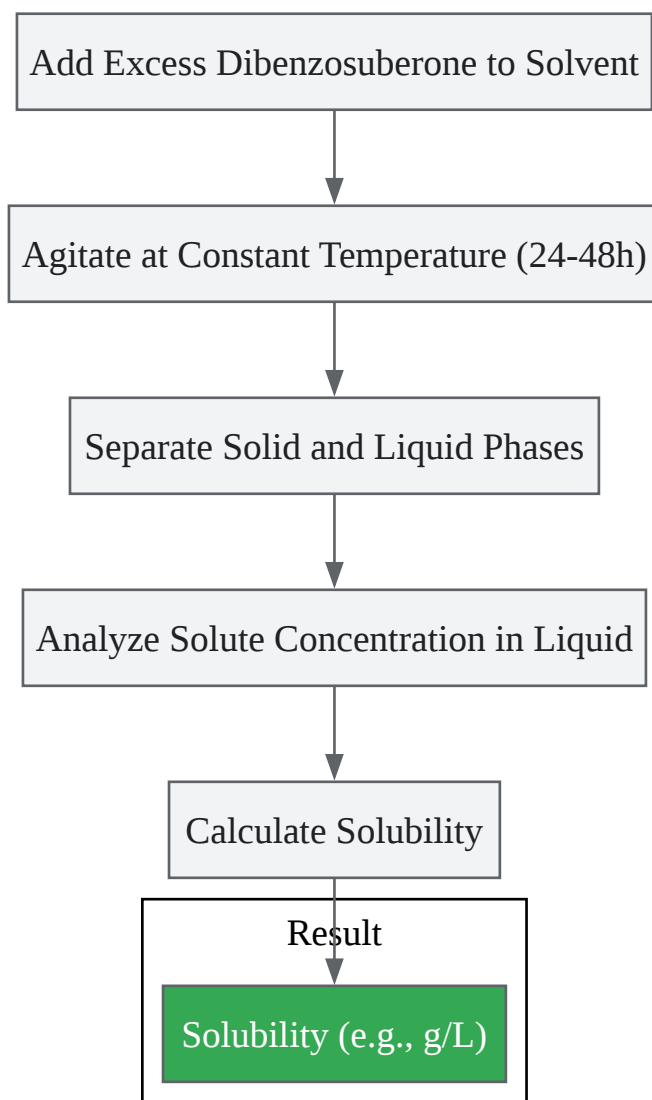
3. Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The "shake-flask" method is considered the gold standard for determining equilibrium solubility due to its reliability in achieving a true thermodynamic equilibrium.

Methodology: Shake-Flask Method

- **Sample Preparation:** An excess amount of solid **Dibenzosuberone** is added to a known volume of the solvent (e.g., water, organic solvents) in a flask.
- **Equilibration:** The flask is sealed and agitated (e.g., using a shaker bath) at a constant temperature for an extended period, typically 24 to 48 hours, to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, the undissolved solid is separated from the saturated solution. This is typically achieved by centrifugation or filtration. Care must be taken to avoid any temperature changes during this step that could alter the solubility.

- Analysis: The concentration of **Dibenzosuberone** in the clear, saturated solution is then determined using a suitable analytical technique, such as UV-Vis spectroscopy, HPLC, or LC/MS. A standard calibration curve is typically used for quantification.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dibenzosuberone CAS#: 1210-35-1 [m.chemicalbook.com]
- 2. Dibenzosuberone | lookchem [lookchem.com]
- 3. Dibenzosuberone, 97% | Fisher Scientific [fishersci.ca]
- 4. Dibenzosuberone 1210-35-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. Dibenzosuberone CAS 1210-35-1 | 803559 [merckmillipore.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Dibenzosuberone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195587#melting-point-boiling-point-and-solubility-of-dibenzosuberone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com